

FTI-276 stability storage temperature

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Compound Focus: Fti 276

CAS No.: 170006-72-1

Cat. No.: S548235

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Storage & Handling Specifications

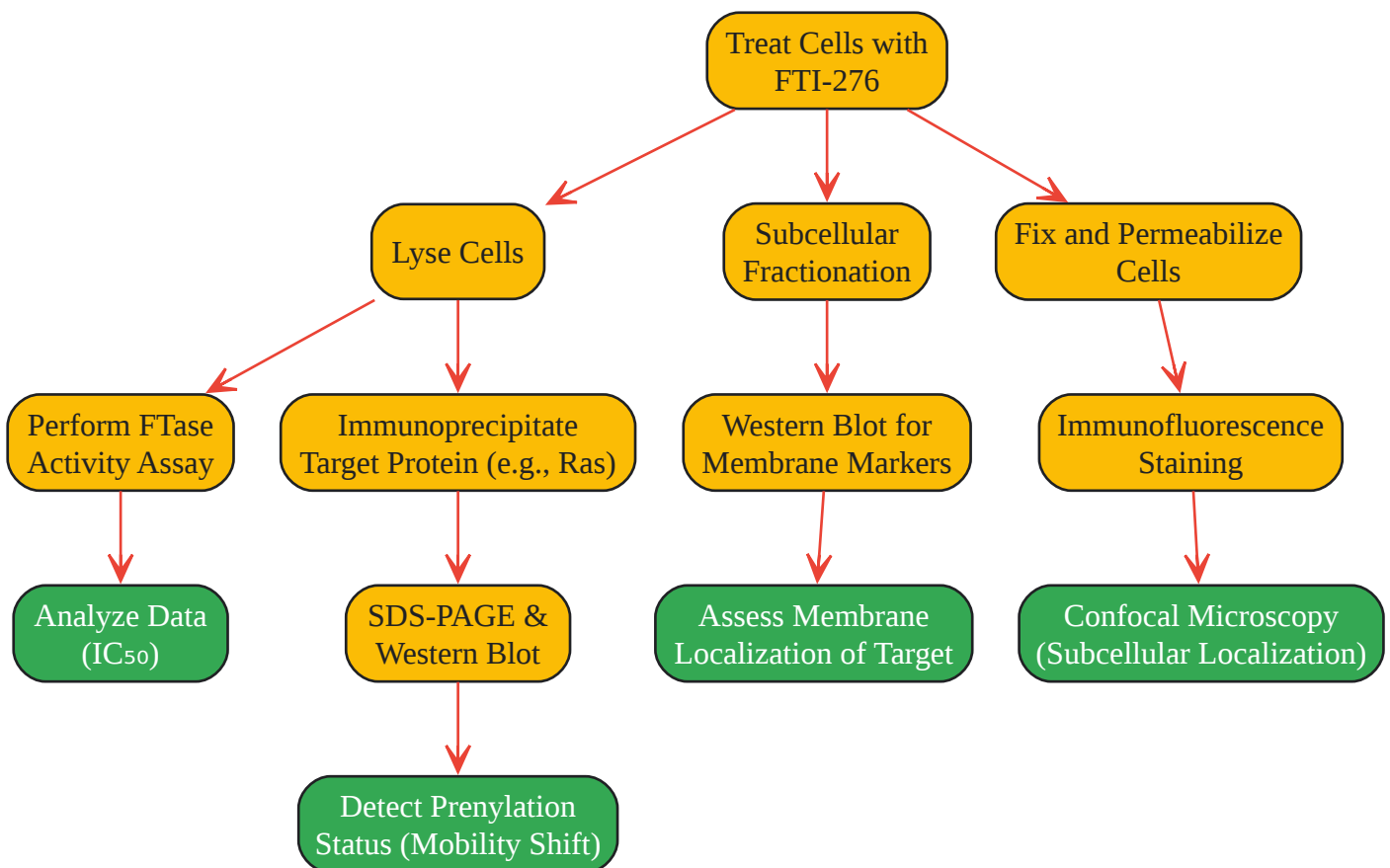
The table below summarizes the key physical and storage characteristics of FTI-276 for your reference [1].

Specification	Details
Physical Form	White solid, supplied as a trifluoroacetate salt [1]
Purity	≥90% (HPLC) [1]
Recommended Storage Temperature	-20°C [1]
Storage Condition	Desiccated (hygroscopic). Packaged under inert gas [1]
Solubility	25 mg/mL in DMSO [1]
Solution Handling	Following reconstitution, aliquot and freeze at -70°C. Stock solutions are stable for up to 1 week at -70°C [1]

Experimental Context & Protocol Guidance

Understanding how FTI-276 is applied in research can help in troubleshooting your experiments.

- **Primary Use:** FTI-276 is a highly potent and selective inhibitor of farnesyl transferase (FTase), which is crucial for the function of Ras proteins and other prenylated proteins. It inhibits FTase *in vitro* with an IC_{50} of 500 pM, and geranylgeranyltransferase I (GGTase I) at a much higher concentration ($IC_{50} = 50$ nM), demonstrating its selectivity [1].
- **Functional Evidence in Cell Culture:** In a study on sensory neurons, treatment with a farnesyltransferase inhibitor (assumed to be FTI-276 based on the context) successfully **attenuated the NGF-induced increase in CGRP content** [2]. This demonstrates the compound's effectiveness in a cellular model and its role in probing the Ras signaling pathway.
- **Protocol for Verifying Prenylation Inhibition:** To directly measure the effect of FTI-276 on protein prenylation in your system, you can adapt a standard protocol [3]. The workflow below outlines the key steps, from cell treatment to data analysis, which can confirm the biochemical efficacy of your FTI-276 treatment.



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Frequently Asked Questions

- **What is the best practice for preparing FTI-276 stock solutions?** Always use anhydrous DMSO to reconstitute the powder to a concentration of 25 mg/mL [1]. Immediately after dissolution, aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and exposure to moisture. Store these aliquots at -70°C or below [1].
- **How can I confirm that my FTI-276 is still active?** While the search results do not provide a specific assay for compound stability, you can verify its functional activity in your experimental system. A common method is to treat your cells with the inhibitor and measure the electrophoretic mobility shift of a known farnesylation target, like HDJ-2 [3]. Inhibition of prenylation prevents the modification, causing the protein to run slower on an SDS-PAGE gel. Successfully observing this shift would indicate the FTI-276 is active.
- **Are there any specific handling precautions for this compound?** The product is classified as a "Combustible Solid" (Storage Class Code 11) [1]. While no specific toxicity code is listed beyond "Standard Handling," it is good laboratory practice to always handle chemical compounds within a fume hood and wear appropriate personal protective equipment (PPE), including gloves and a lab coat.

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References

1. FTI-276 [sigmaaldrich.com]
2. Signaling pathways that mediate NGF-induced increase in ... [pmc.ncbi.nlm.nih.gov]
3. Measurement of protein farnesylation and ... [pmc.ncbi.nlm.nih.gov]

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